

# An In-depth Technical Guide to the Chemical and Physical Properties of Imazalil

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## Compound of Interest

Compound Name: Imazalil

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of the fungicide **Imazalil**. The information is compiled from various scientific and regulatory sources to support research, development, and analytical activities. All quantitative data is presented in structured tables for ease of reference, and key methodologies and biological pathways are visualized using diagrams.

## Chemical and Physical Properties of Imazalil

**Imazalil**, an imidazole fungicide, is widely used in agriculture for the post-harvest treatment of fruits and vegetables, as well as for seed dressing.<sup>[1]</sup> Its systemic action provides both protective and curative effects against a broad spectrum of fungi.<sup>[2]</sup>

### Table 1: General and Physical Properties of Imazalil

Property	Value	References
Chemical Name	1-[2-(2,4-dichlorophenyl)-2-(2-propen-1-yloxy)ethyl]-1H-imidazole	[3]
Common Names	Imazalil, Enilconazole, Chloramizole, Deccoziil	[4]
CAS Number	35554-44-0	[5]
Molecular Formula	C <sub>14</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>2</sub> O	[5]
Molecular Weight	297.18 g/mol	[5]
Physical State	Slightly yellow to brown crystalline mass (solidified oil)	[3]
Melting Point	52.7 °C	[3][5]
Boiling Point	>340 °C	[6]
Density	1.348 g/cm <sup>3</sup> at 26 °C	[3][5]
Vapor Pressure	1.185 mPa (1.19 x 10 <sup>-6</sup> mmHg) at 20 °C	[3][7]

**Table 2: Solubility and Partitioning Properties of Imazalil**

Property	Value	References
Water Solubility	0.18 g/L (180 mg/L) at 20 °C, pH 7.6	[1][6]
Solubility in Organic Solvents (at 20 °C)	>500 g/L in acetone, dichloromethane, ethanol, methanol, isopropanol, xylene, toluene, benzene; 19 g/L in hexane	[3]
n-Octanol/Water Partition Coefficient (log P <sub>ow</sub> )	3.82	[3]
Dissociation Constant (pKa)	6.53 (weak base)	[3][6]

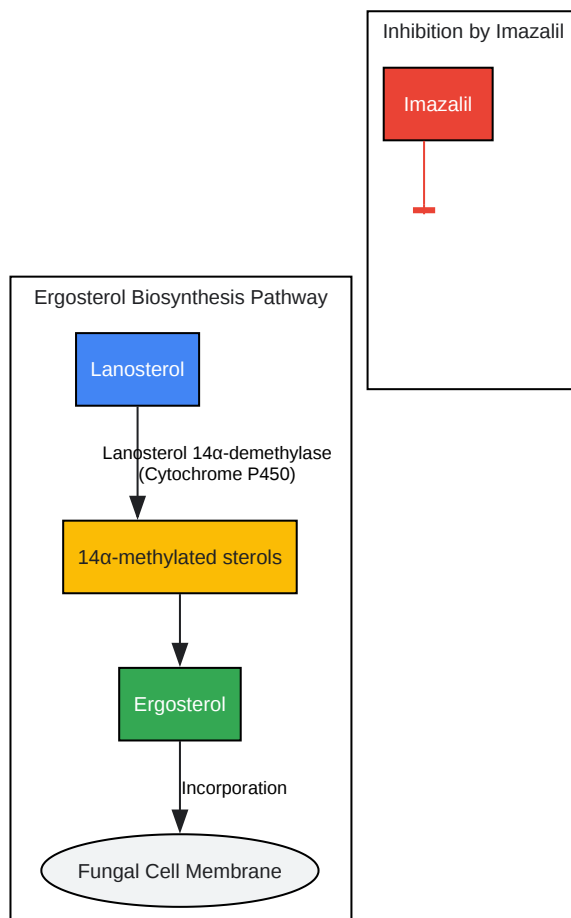
**Table 3: Stability of Imazalil**

Property	Description	References
Hydrolytic Stability	Very stable to hydrolysis in dilute acids and alkalis at room temperature in the absence of light.	[3]
Thermal Stability	Stable to temperatures up to 285 °C.	[3][8]
Photolytic Stability	Stable to light under normal storage conditions.	[3]

## Mode of Action: Inhibition of Ergosterol Biosynthesis

**Imazalil**'s primary mechanism of antifungal activity is the inhibition of ergosterol biosynthesis, a crucial component of the fungal cell membrane.[1][3] Specifically, **Imazalil** targets and inhibits the enzyme lanosterol 14 $\alpha$ -demethylase, which is a cytochrome P450 enzyme.[9] This inhibition disrupts the conversion of lanosterol to ergosterol, leading to an accumulation of toxic methylated sterols and a depletion of ergosterol. The altered membrane composition increases

its permeability, resulting in the leakage of cellular contents and ultimately leading to fungal cell death.[1][9]



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Caption: Mechanism of **Imazalil**: Inhibition of Lanosterol 14 $\alpha$ -demethylase in the ergosterol biosynthesis pathway.

## Experimental Protocols

The determination of the chemical and physical properties of substances like **Imazalil** often follows standardized international guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the principles behind some of these key experimental protocols.

## Melting Point/Melting Range (OECD Guideline 102)

This guideline describes various methods for determining the melting point of a substance. A common method is the capillary tube method.[\[10\]](#)

- Principle: A small, finely powdered sample of the substance is packed into a capillary tube. [\[10\]](#)
- Procedure: The capillary tube is heated in a controlled manner in a liquid bath or a metal block. The temperatures at which the substance begins to melt and at which it is completely molten are recorded.[\[10\]](#)
- Apparatus: Capillary tubes, heating bath/block, thermometer.[\[11\]](#)

## Boiling Point (OECD Guideline 103)

This guideline outlines several methods for determining the boiling point of a liquid.

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[12\]](#)
- Procedure (Dynamic Method): The pressure in the apparatus is set to a specific value, and the sample is heated. The temperature at which boiling occurs is recorded. This is repeated at various pressures to establish a vapor pressure curve.[\[13\]](#)
- Apparatus: Ebulliometer, dynamic vapor pressure apparatus, or distillation setup.[\[2\]](#)

## Water Solubility (OECD Guideline 105)

This guideline provides two primary methods for determining water solubility: the column elution method and the flask method.

- Principle (Flask Method): A supersaturated solution of the substance in water is prepared at a temperature higher than the test temperature. It is then cooled to the test temperature and allowed to equilibrate.[\[6\]](#)
- Procedure: The concentration of the substance in the aqueous phase is determined after separation from the undissolved solid. This is repeated until three successive measurements show no significant trend.[\[6\]](#)[\[14\]](#)

- Apparatus: Flask with stirrer, constant temperature bath, analytical instrument for concentration measurement.[4]

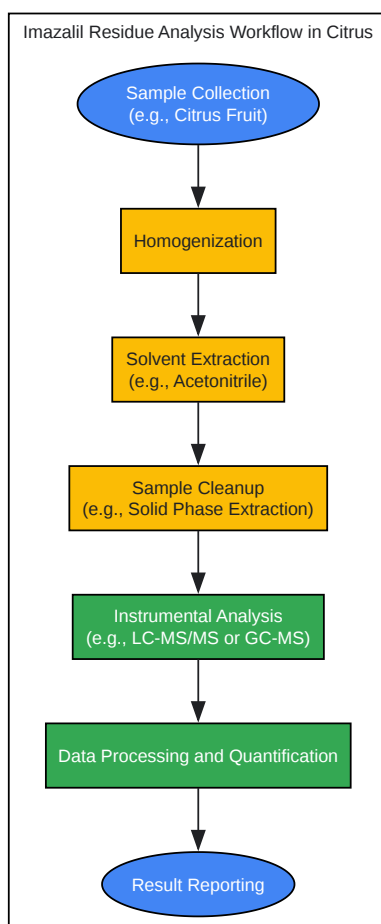
## Partition Coefficient (n-octanol/water) (OECD Guideline 107)

The shake flask method is a common technique for determining the n-octanol/water partition coefficient ( $P_{ow}$ ).

- Principle: The substance is dissolved in a mixture of n-octanol and water, and the mixture is shaken to allow for partitioning between the two phases until equilibrium is reached.[15]
- Procedure: The n-octanol and water phases are separated by centrifugation, and the concentration of the substance in each phase is determined analytically. The  $P_{ow}$  is calculated as the ratio of the concentration in the n-octanol phase to that in the aqueous phase.[16]
- Apparatus: Centrifuge tubes, mechanical shaker, analytical instrument for concentration measurement.[17]

## Experimental Workflow: Residue Analysis in Citrus Fruits

The analysis of **Imazalil** residues in agricultural products is crucial for regulatory compliance and food safety. A common analytical approach involves sample extraction followed by chromatographic separation and detection, often using Gas Chromatography (GC) or Liquid Chromatography (LC) coupled with Mass Spectrometry (MS).



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Caption: A generalized workflow for the analysis of **Imazalil** residues in citrus fruit samples.

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